

# Material Safety Data Sheet (MSDS) for (Iodomethyl)cyclopentane

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## Compound of Interest

Compound Name: (Iodomethyl)cyclopentane

Cat. No.: B1586370

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An In-depth Technical Guide to the Material Safety Data Sheet for **(Iodomethyl)cyclopentane**

This technical guide provides a comprehensive overview of the safety, handling, and hazardous properties of **(Iodomethyl)cyclopentane**. The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on clarity and accessibility of technical data.

## Chemical Identification

**(Iodomethyl)cyclopentane** is a halogenated cycloalkane used as a versatile intermediate in organic synthesis.<sup>[1]</sup> Its identity is established by the following identifiers.


Identifier	Value
Chemical Name	(Iodomethyl)cyclopentane
CAS Number	27935-87-1[2][3][4]
Molecular Formula	C <sub>6</sub> H <sub>11</sub> I[2][3][4][5]
Molecular Weight	210.05 g/mol [5][6]
IUPAC Name	(iodomethyl)cyclopentane[3][6]
SMILES	C1CCC(C1)CI[3][6]
InChI Key	DUMSKQUKLVSSII-UHFFFAOYSA-N[3][6]
Synonyms	Iodomethylcyclopentane, Cyclopentylmethanide iodide[2][4]
Stabilizer	Stabilized with copper[2][3][4][5][7]

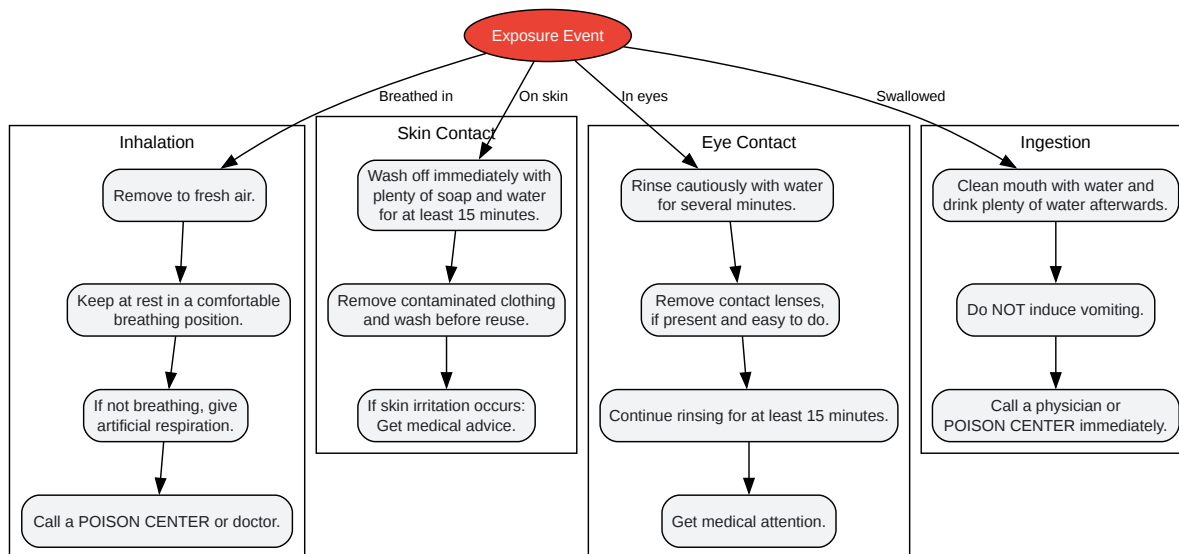
## Hazard Identification and GHS Classification

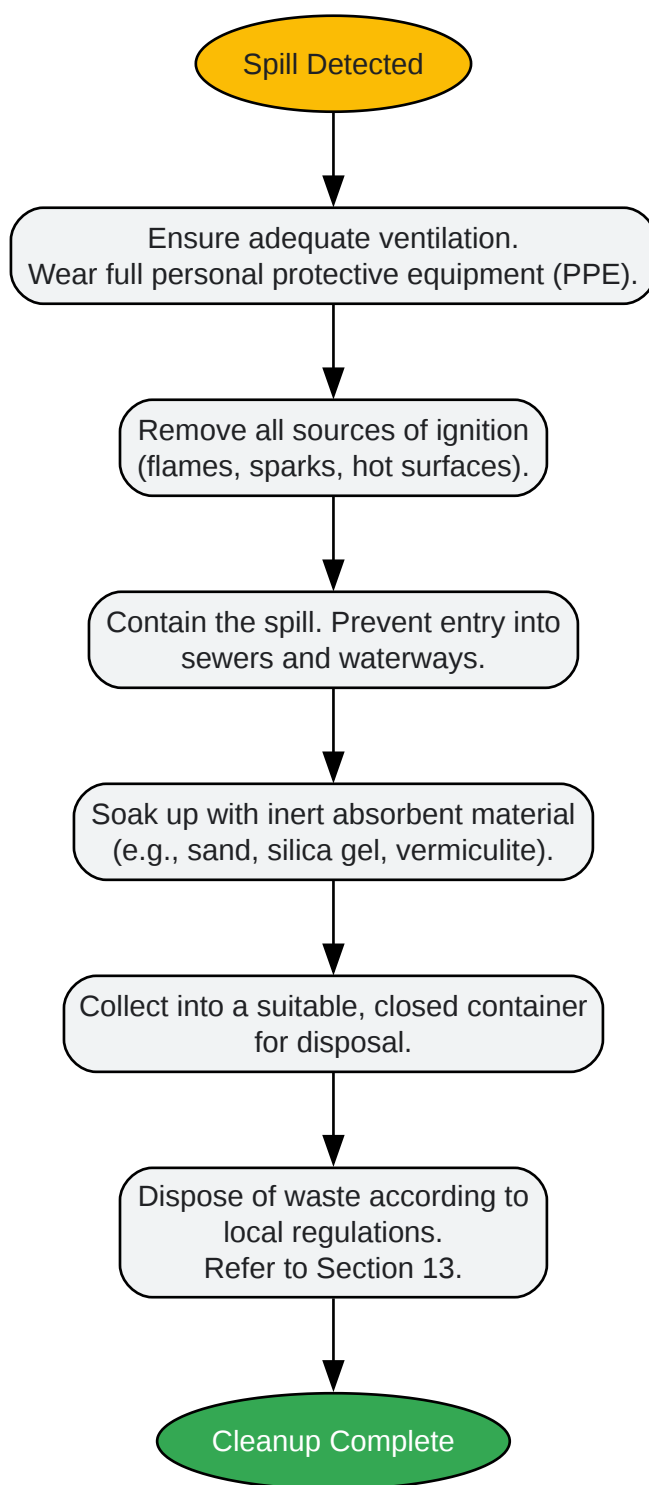
**(Iodomethyl)cyclopentane** is classified as a hazardous chemical under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[2] The Globally Harmonized System (GHS) classification provides a standardized approach to hazard communication.

GHS Classification	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid[4]
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[6]
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways[6]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2][5][6]
Serious Eye Damage/Eye Irritation	Category 2 / 1	H318: Causes serious eye damage[6] / H319: Causes serious eye irritation[2][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2][5][6]

The hazard profile is visually summarized below, outlining the necessary warnings and pictograms for safe handling.

<p>(Iodomethyl)cyclopentane</p> <table border="1"> <tr> <td>(Iodomethyl)cyclopentane</td> <td>CAS: 27935-87-1</td> </tr> </table>	(Iodomethyl)cyclopentane	CAS: 27935-87-1	<p>Signal Word</p> <p>Warning / Danger</p>	<p>Pictograms</p> 	<p>Hazard Statements</p> <p>H318: Causes serious eye damage</p> <p>H304: May be fatal if swallowed and enters airways</p> <p>H301: Toxic if swallowed</p> <p>H335: May cause respiratory irritation</p> <p>H319: Causes serious eye irritation</p> <p>H315: Causes skin irritation</p>
(Iodomethyl)cyclopentane	CAS: 27935-87-1				





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